

Personal protective equipment for handling Glycyl-D-threonine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Glycyl-D-threonine**

Cat. No.: **B11750392**

[Get Quote](#)

Essential Safety and Handling of Glycyl-D-threonine

For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensuring laboratory safety and experimental integrity. This document provides essential, immediate safety and logistical information for the handling of **Glycyl-D-threonine**, including personal protective equipment (PPE) guidelines, operational procedures, and disposal plans.

Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **Glycyl-D-threonine** is not readily available, data from related compounds like L-Threonine and DL-Threonine suggest that it is not classified as a hazardous substance.^{[1][2][3]} However, in a laboratory setting, adherence to good industrial hygiene and safety practices is crucial.^[4] The following table summarizes the recommended PPE.

PPE Category	Recommended Equipment
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][2][4]
Skin Protection	Wear appropriate protective gloves (e.g., Nitrile rubber) and clothing to prevent skin exposure.[1][2][4]
Respiratory Protection	Under normal use conditions with adequate ventilation, no protective equipment is typically needed.[2][4] If dust formation is likely, a particulate filter respirator (e.g., P1) may be necessary.[1]

Operational Plan

A systematic approach to handling **Glycyl-D-threonine** from receipt to use will minimize contamination risks and ensure the compound's stability.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the product name and CAS number (74807-44-6 for the dihydrate) on the label match the order.[[5](#)][[6](#)]

2. Storage:

- Store the compound in a dry, cool, and well-ventilated place.[[4](#)]
- Keep the container tightly closed to prevent moisture absorption.[[4](#)]
- Recommended storage is at room temperature, ideally below 15°C in a cool and dark place. For stock solutions, storage at -20°C (for up to one month) or -80°C (for up to six months) is

recommended to maintain stability.[5]

3. Preparation of Solutions:

- Handle the solid powder in a manner that avoids dust formation.[1]
- Consult product-specific information for appropriate solvents. To aid dissolution, techniques such as warming the solution to 37°C or using an ultrasonic bath may be employed.[5]
- When preparing solutions with co-solvents, ensure each solvent is fully dissolved before adding the next.[5]

4. Handling:

- Practice good industrial hygiene.[4]
- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory area.
- Wash hands thoroughly after handling.

Disposal Plan

Based on the non-hazardous nature of related threonine compounds, standard disposal procedures for non-hazardous chemical waste can be followed.

1. Unused Product:

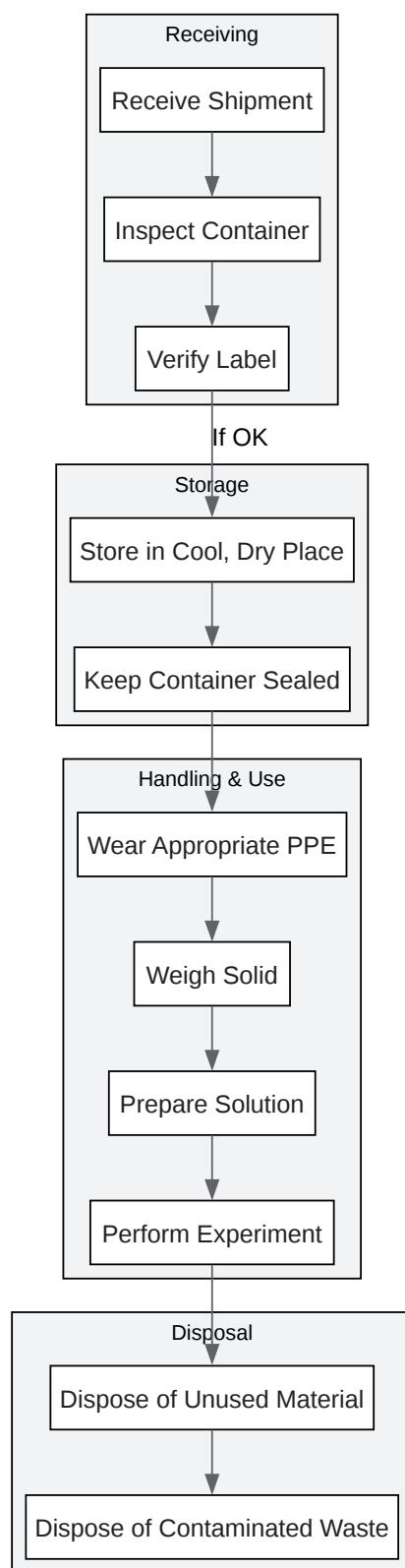
- Dispose of unused **Glycyl-D-threonine** in accordance with local, state, and federal regulations for non-hazardous chemical waste.
- Do not dispose of down the drain unless explicitly permitted by local wastewater treatment regulations.

2. Contaminated Materials:

- Dispose of contaminated labware (e.g., pipette tips, tubes) and PPE (e.g., gloves) as solid laboratory waste.
- Place contaminated materials in a suitable, closed container for disposal.

Experimental Workflow

The following diagram illustrates the key steps in the handling and workflow of **Glycyl-D-threonine**.



[Click to download full resolution via product page](#)

Workflow for Handling **Glycyl-D-threonine**

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. carlroth.com [carlroth.com]
- 2. fishersci.com [fishersci.com]
- 3. dcfinechemicals.com [dcfinechemicals.com]
- 4. fishersci.com [fishersci.com]
- 5. glpbio.com [glpbio.com]
- 6. Glycyl-D-threonine 74807-44-6 | TCI EUROPE N.V. [tcichemicals.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Glycyl-D-threonine]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b11750392#personal-protective-equipment-for-handling-glycyl-d-threonine>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com